

Proper Disposal of Broussonin C: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Broussonin C*

Cat. No.: *B048655*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended disposal procedures for **Broussonin C**, a natural phenolic compound.

Disclaimer: No comprehensive Safety Data Sheet (SDS) with GHS hazard classifications for **Broussonin C** is publicly available. The following procedures are based on general best practices for non-hazardous chemical waste. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to review the SDS provided by your supplier.

Chemical and Physical Properties

A summary of the known quantitative data for **Broussonin C** is presented below. This information is crucial for understanding its physical characteristics and potential behavior.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₃	PubChem[1], TargetMol[2]
Molecular Weight	312.4 g/mol	PubChem[1], TargetMol[2]
CAS Number	76045-49-3	TargetMol[2]
Relative Density	1.154 g/cm ³	TargetMol[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	ChemicalBook[3], ChemFaces[4]
Storage (Powder)	-20°C for 3 years	TargetMol[2]
Storage (In Solvent)	-80°C for 1 year	TargetMol[2]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the disposal of **Broussonin C**. This procedure should be performed in accordance with your institution's specific waste management policies.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses, a lab coat, and nitrile gloves.

2. Waste Identification and Segregation:

- Solid Waste:
 - Collect unused or expired **Broussonin C** powder in a clearly labeled, sealed container. The label should include the chemical name ("**Broussonin C**"), CAS number (76045-49-3), and the date.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a separate, sealed bag or container labeled as "**Broussonin C** Solid Waste."
- Liquid Waste:

- Solutions of **Broussonin C** should be collected in a designated, leak-proof, and clearly labeled waste container. The label should include the chemical name, solvent(s) used, and approximate concentration.
- Do not mix **Broussonin C** solutions with other chemical waste streams unless explicitly permitted by your EHS department.

3. Disposal Pathway Determination:

- Based on the lack of specific hazard information, **Broussonin C** should be treated as a non-hazardous chemical waste unless otherwise specified by your supplier's SDS or your institution's EHS assessment.
- Consult your EHS department to confirm the appropriate disposal route. They will provide guidance on whether the waste can be disposed of through a chemical waste contractor or if other specific procedures are required.

4. Packaging and Storage for Disposal:

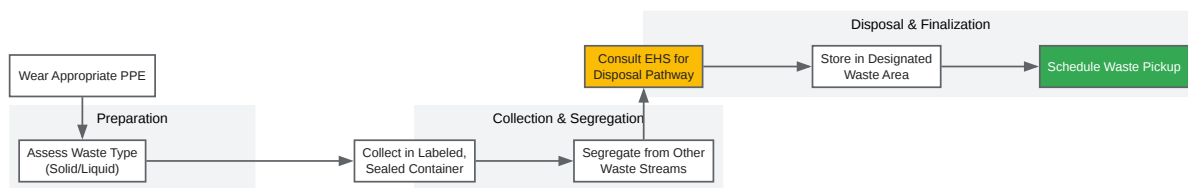
- Ensure all waste containers are securely sealed to prevent leaks or spills.
- Store the labeled waste containers in a designated satellite accumulation area for chemical waste, away from incompatible materials.

5. Scheduling Waste Pickup:

- Follow your institution's procedure for requesting a chemical waste pickup. This may involve an online request system or contacting the EHS department directly.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Broussonin C**.



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